

An In-depth Technical Guide on Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

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Compound of Interest

Compound Name: Methyl 4-
((benzyloxy)carbonyl)amino)-3-
oxobutanoate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular structure and properties of **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate**, a compound of interest in various research and development applications.

Molecular Structure and Properties

Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate is a chemical compound identified by the CAS number 82961-77-1.^{[1][2][3][4][5][6][7]} Its molecular structure consists of a butanoate backbone with a methyl ester at one end. At the third carbon position, there is a keto group, and at the fourth carbon, an amino group is attached, which is protected by a benzyloxycarbonyl (Cbz) group.

The presence of these functional groups, including an ester, a ketone, and a carbamate, makes it a versatile intermediate in organic synthesis. The benzyloxycarbonyl protecting group is particularly notable as it is widely used in peptide synthesis and can be removed under specific conditions.

Quantitative Molecular Data

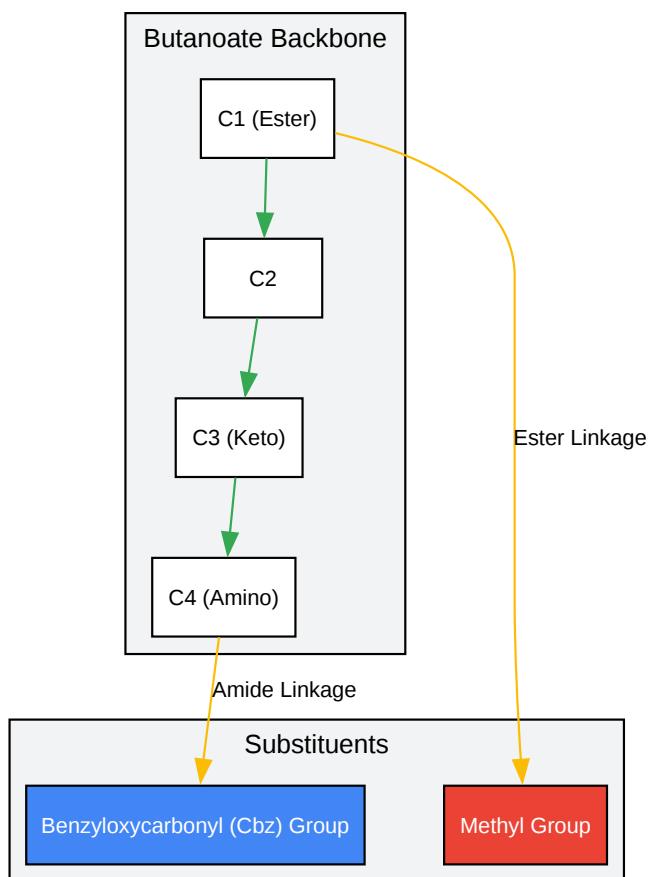
The key quantitative data for **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source
Molecular Formula	C ₁₃ H ₁₅ NO ₅	[1] [2] [3] [5]
Molecular Weight	265.26 g/mol	[1] [2] [3] [5]
IUPAC Name	methyl 4- {[(benzyloxy)carbonyl]amino}-3 -oxobutanoate	[4]
CAS Number	82961-77-1	[1] [2] [3] [4] [5] [6] [7]
Melting Point	53.5-55.0 °C	[4]
Boiling Point	414.4±35.0 °C at 760 mmHg	[4]
InChI Key	DGJHWQHYAQUXCK- UHFFFAOYSA-N	[4]

Structural Representation

To visualize the logical relationship of the core functional groups within the molecule, the following diagram is provided.

Functional Group Connectivity of Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

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Functional Group Connectivity Diagram

This guide is intended for informational purposes for a technical audience. For experimental protocols and detailed methodologies, please refer to specific peer-reviewed publications and established laboratory manuals.

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